Comparative study of 1-p-Tolyl-cyclohexanecarbonyl chloride and cyclohexanecarbonyl chloride

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Compound of Interest

Compound Name:	*1-p-Tolyl-cyclohexanecarbonyl chloride*
CAS No.:	*676348-46-2*
Cat. No.:	*B3183139*

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Comparative Study: 1-p-Tolyl-cyclohexanecarbonyl Chloride vs. Cyclohexanecarbonyl Chloride

Executive Summary: The Steric Divide

In the landscape of organic synthesis and medicinal chemistry, Cyclohexanecarbonyl chloride (CCC) and **1-p-Tolyl-cyclohexanecarbonyl chloride** (TCCC) represent two distinct classes of acylating agents. While they share a fundamental chlorocarbonyl functionality, their behaviors are divergent due to a single structural modification: the substitution at the

-carbon.

- CCC is the "Workhorse": A liquid, moderately reactive reagent used to introducing the cyclohexyl motif. It possesses an

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-proton and a tertiary

-carbon, making it accessible for standard acylations and susceptible to enolization under specific conditions.

- TCCC is the "Specialist": A solid, sterically congested reagent. The presence of the p-tolyl group at the 1-position creates a quaternary

  -center. This structural feature drastically reduces electrophilicity at the carbonyl carbon due to steric shielding, enhances metabolic stability in derived drugs, and eliminates

  -enolization.

This guide provides a technical comparison to assist researchers in selecting the appropriate reagent for scaffold design.

Physicochemical Profile

The following table contrasts the fundamental physical properties of both reagents. Note the significant phase difference driven by the molecular weight and symmetry of the TCCC derivative.

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Property	Cyclohexanecarbonyl Chloride (CCC)	1-p-Tolyl-cyclohexanecarbonyl Chloride (TCCC)
CAS Number	2719-27-9	676348-46-2
Structure	Cyclohexane ring, mono-substituted	Cyclohexane ring, 1,1-disubstituted
Molecular Weight	146.61 g/mol	236.74 g/mol
Physical State	Liquid (Colorless to pale yellow)	Solid (White to off-white crystalline)
Boiling/Melting Point	BP: 180–184 °C (atm)	MP: ~170 °C (Acid precursor)*
Density	1.096 g/mL	N/A (Solid)
-Carbon Type	Tertiary ( )	Quaternary ( )
Steric Bulk (A-Value)	Moderate	High (Geminal repulsion)

*Note: The melting point of the TCCC acid chloride is typically lower than its corresponding acid (1-(p-tolyl)cyclohexanecarboxylic acid, MP 169-173°C) due to the loss of hydrogen bonding, but it remains a solid at room temperature.

Synthetic Accessibility & Preparation[2]

While CCC is commercially ubiquitous, TCCC often requires de novo synthesis for specific projects. The synthesis of TCCC highlights the challenge of constructing quaternary centers.

Synthesis of Cyclohexanecarbonyl Chloride (CCC)

CCC is typically prepared by the direct chlorination of cyclohexanecarboxylic acid.

- Reagents: Thionyl chloride ( ) or Oxalyl chloride ( ).

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- Conditions: Reflux (80°C) for 1-2 hours.
- Purification: Distillation.

Synthesis of 1-p-Tolyl-cyclohexanecarbonyl Chloride (TCCC)

The preparation of TCCC is more involved because the quaternary center must be constructed first. The most robust route involves the double alkylation of p-tolylacetonitrile.

Protocol: The Nitrile Route

- Alkylation: React p-tolylacetonitrile with 1,5-dibromopentane using a strong base (NaH or NaNH

) in THF/DMSO. This forms 1-(p-tolyl)cyclohexanecarbonitrile.
- Hydrolysis: The nitrile is extremely hindered. Vigorous hydrolysis is required (e.g., KOH in ethylene glycol at 160°C or conc. H

  SO

  /AcOH at reflux) to yield 1-(p-tolyl)cyclohexanecarboxylic acid.
- Chlorination: The acid is converted to TCCC using

  . Note that due to steric bulk, longer reaction times or a catalyst (DMF) may be required compared to CCC.

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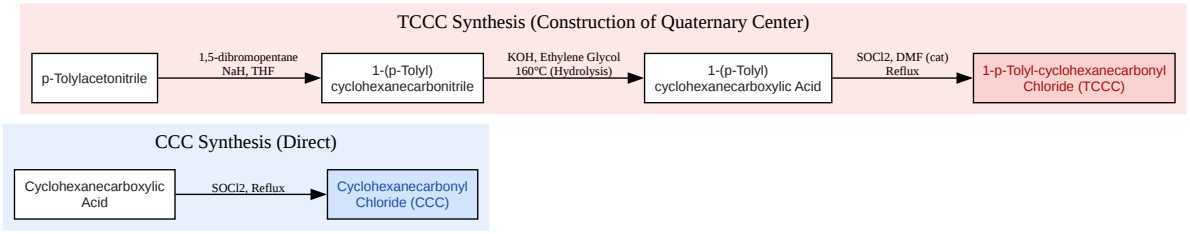

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Figure 1: Comparative synthetic pathways. Note the multi-step complexity required for TCCC to establish the quaternary carbon.

Reactivity & Kinetic Profile[2]

The core scientific differentiator is steric hindrance.

Nucleophilic Acyl Substitution (Acylation)

- CCC: Reacts rapidly with amines and alcohols. In Schotten-Baumann conditions (biphasic, NaOH), reaction is often complete in minutes.
- TCCC: The quaternary center blocks the trajectory of the incoming nucleophile (Burgi-Dunitz angle).
  - Experimental Implication: Acylation with TCCC often requires forcing conditions: higher temperatures (reflux in toluene/DCM), prolonged reaction times (12-24h), and the use of hyper-nucleophilic catalysts like DMAP (4-Dimethylaminopyridine) to form a more reactive acyl-pyridinium intermediate.

Hydrolytic Stability

- CCC: Hydrolyzes readily upon exposure to moist air. Must be stored under inert gas.

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- TCCC: Significantly more resistant to hydrolysis due to the hydrophobic umbrella of the p-tolyl and cyclohexane rings shielding the carbonyl. It is easier to handle in open air for short periods, though inert storage is still recommended.

Alpha-Deprotonation

- CCC: Possesses an

  -proton. Strong bases (LDA) can generate the enolate, allowing for further substitution at the

  -position.

- TCCC: Has no

  -proton. It cannot enolize. This prevents side reactions like ketene dimerization or self-condensation, making it a "cleaner" acylating agent in base-sensitive applications.

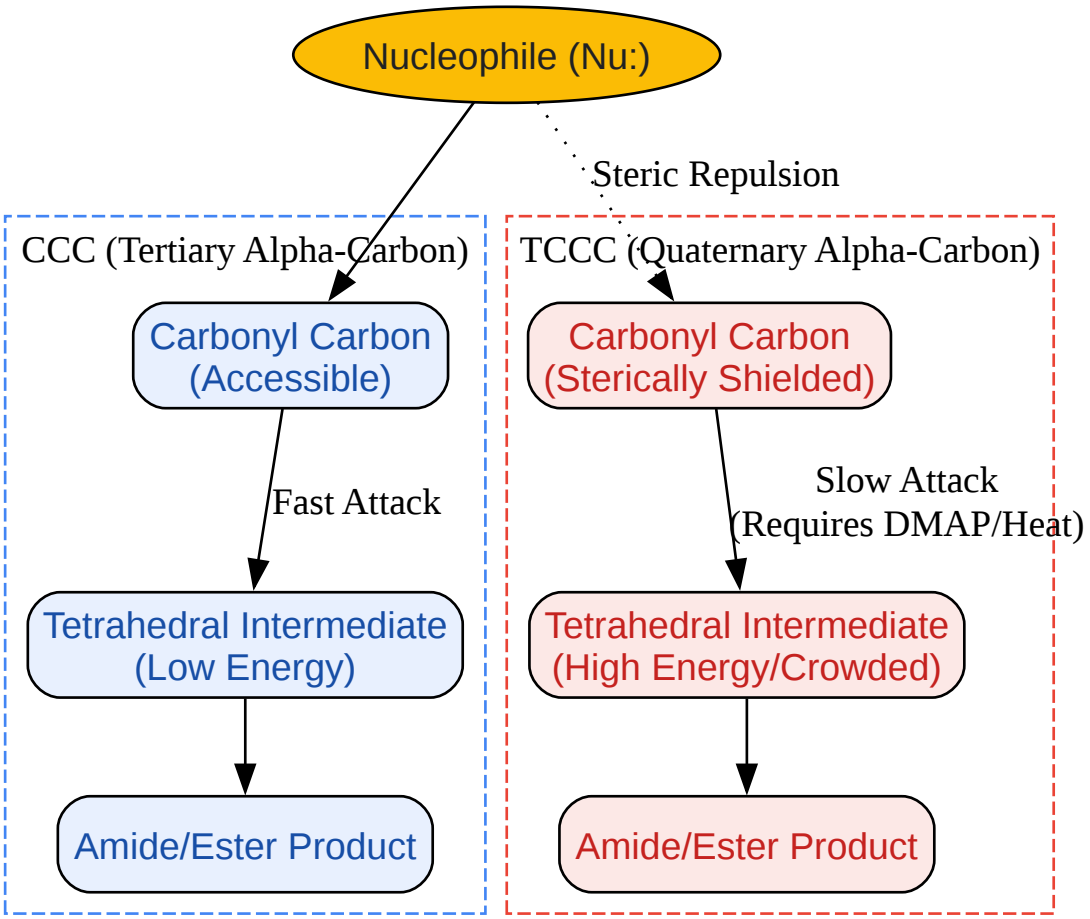

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Figure 2: Kinetic comparison of nucleophilic attack. The quaternary center in TCCC imposes a high energy barrier for the formation of the tetrahedral intermediate.

Applications in Medicinal Chemistry

The "Lipophilic Anchor" Effect

In drug design, the 1-arylcyclohexyl moiety (derived from TCCC) serves as a robust bioisostere for bulky aliphatic groups (like tert-butyl) but with added

-

interaction potential.

- Metabolic Stability: The quaternary center blocks metabolic oxidation at the

  -position (a common clearance pathway for linear alkyl chains).

- Receptor Occupancy: The rigid, chair-conformation cyclohexane ring projects the p-tolyl group into specific hydrophobic pockets (e.g., S4 pockets in proteases or allosteric sites in GPCRs).

Case Studies & Analogues

While TCCC itself is a reagent, the 1-arylcyclohexyl motif it installs is foundational in several bioactive classes:

- NMDA Receptor Antagonists: The structural core mimics the "Phencyclidine (PCP)" scaffold. TCCC derivatives allow for the synthesis of non-amine analogs (esters/amides) that may retain channel-blocking activity with altered pharmacokinetic profiles.

- Analgesics: Compounds like Tramadol and Venlafaxine feature 1-arylcyclohexyl cores (though often synthesized via Grignard routes). TCCC allows for the exploration of carbonyl-linked analogs of these classic drugs.

- Kinase Inhibitors: The bulky 1-p-tolyl-cyclohexyl group is used to fill large hydrophobic voids in the ATP-binding sites of specific kinases, improving selectivity over smaller kinases.

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